

Comparative analysis of the solubility of different tetramethylammonium halides.

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Compound of Interest

Compound Name: Tetramethylammonium nitrate

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A Comparative Analysis of the Aqueous Solubility of Tetramethylammonium Halides

For researchers, scientists, and drug development professionals, the selection of appropriate salts and an understanding of their fundamental properties, such as solubility, are critical for a wide range of applications, from chemical synthesis to the formulation of pharmaceuticals. Tetramethylammonium halides—comprising the fluoride (TMAF), chloride (TMAC), bromide (TMAB), and iodide (TMAI) salts—are a class of quaternary ammonium compounds frequently utilized for their properties as electrolytes, phase-transfer catalysts, and chemical reagents.^[1] Their solubility in aqueous solutions is a key parameter influencing their utility. This guide provides a comparative analysis of the aqueous solubility of these four halides, supported by available experimental data and detailed methodologies for solubility determination.

Quantitative Solubility Data

The aqueous solubility of tetramethylammonium halides exhibits a clear trend that is inversely related to the size of the halide anion. Generally, the solubility decreases as the halide anion changes from fluoride to iodide. The available quantitative data at or near room temperature is summarized in the table below. It is important to note that a systematic study of the solubility of all four halides across a wide range of temperatures in a single publication is not readily available in the public domain; therefore, the data presented is a compilation from various sources.

Tetramethylammonium Halide	Chemical Formula	Molar Mass (g/mol)	Solubility in Water	Temperature (°C)	Reference
Tetramethylammonium Fluoride	(CH ₃) ₄ NF	93.15	Highly Soluble	Not Specified	[1] [2]
Tetramethylammonium Chloride	(CH ₃) ₄ NCl	109.60	>100 g / 100 g	20	[1]
Tetramethylammonium Bromide	(CH ₃) ₄ NBr	154.05	55 g / 100 g	20	[1]
Tetramethylammonium Iodide	(CH ₃) ₄ NI	201.05	Sparingly Soluble (0.262 M)	25	[1] [3]

Note: "Highly Soluble" for TMAF indicates that precise quantitative limits are not consistently reported, but it is known to have very high solubility in water. The solubility for TMAI is reported in molarity (M), which can be converted to g/100 mL for comparison, equating to approximately 5.27 g / 100 mL.

The trend in solubility can be attributed to several factors, including the lattice energy of the salt and the hydration energy of the individual ions. For smaller anions like fluoride, the strong hydration of the anion by water molecules can overcome the lattice energy, leading to high solubility.[\[2\]](#) As the anion size increases (and its charge density decreases), the hydration energy becomes less favorable, resulting in lower solubility for the bromide and iodide salts.

Experimental Protocol for Solubility Determination

The accurate determination of the solubility of hygroscopic salts like tetramethylammonium halides requires careful experimental technique to account for their tendency to absorb moisture from the atmosphere.[\[4\]](#) The isothermal equilibrium method is a robust and widely used technique.

Objective: To determine the solubility of a tetramethylammonium halide in water at a specific temperature.

Apparatus:

- Constant temperature water bath or shaker
- Analytical balance (accurate to ± 0.1 mg)
- Vials or flasks with airtight seals (e.g., screw-cap vials with PTFE-lined septa)
- Centrifuge
- Drying oven
- Desiccator
- Calibrated volumetric flasks and pipettes
- Syringe filters (0.45 μm pore size)

Procedure:

- **Sample Preparation:** An excess amount of the tetramethylammonium halide salt is added to a known mass or volume of deionized water in a sealed vial. The presence of undissolved solid at the end of the equilibration period is crucial to ensure saturation.
- **Equilibration:** The vials are placed in a constant temperature water bath or shaker set to the desired temperature. The mixture is agitated for a sufficient period to ensure that equilibrium is reached. This can range from 24 to 72 hours, depending on the salt and the temperature.
- **Phase Separation:** After equilibration, the vials are allowed to stand undisturbed at the constant temperature to allow the excess solid to settle. If necessary, centrifugation at the same temperature can be used to facilitate the separation of the solid and liquid phases.
- **Sample Extraction:** A sample of the supernatant (the clear saturated solution) is carefully withdrawn using a pre-heated or pre-cooled syringe to match the equilibration temperature,

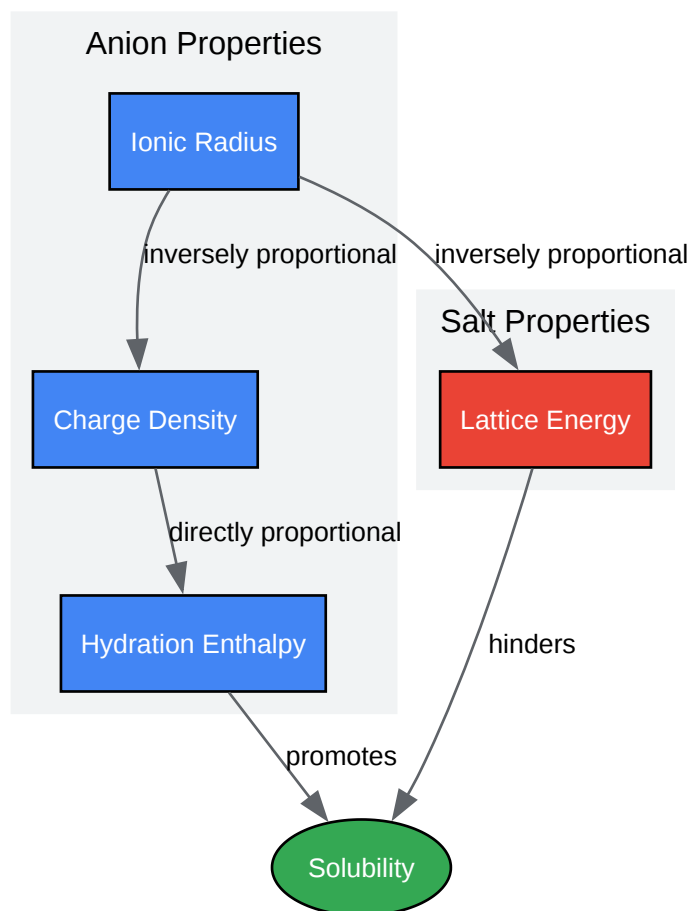
to avoid any temperature-induced precipitation. The syringe should be fitted with a filter to remove any fine, suspended particles.

- **Gravimetric Analysis:** A known mass of the clear, saturated solution is transferred to a pre-weighed container. The solvent (water) is then evaporated in a drying oven at a temperature below the decomposition point of the salt (typically 80-100 °C). The container is then cooled in a desiccator and weighed. This process of heating, cooling, and weighing is repeated until a constant mass is achieved.
- **Calculation of Solubility:** The solubility is calculated as the mass of the dissolved salt per 100 g of the solvent (water).

Factors Influencing Solubility

The solubility of tetramethylammonium halides is primarily influenced by the interplay between the lattice energy of the salt and the hydration enthalpy of its constituent ions. The following diagram illustrates the logical relationship between the properties of the halide anion and the resulting solubility of the tetramethylammonium salt.

Factors Influencing Tetramethylammonium Halide Solubility



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